

Spectroscopic Profile of 4-(2-Cyclopropoxyethoxy)phenol: A Technical Guide

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Compound of Interest

Compound Name: 4-(2-Cyclopropoxyethoxy)phenol

CAS No.: 885274-40-8

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This technical guide provides an in-depth analysis of the spectroscopic characteristics of **4-(2-Cyclopropoxyethoxy)phenol**, a key intermediate in pharmaceutical synthesis. Designed for researchers, scientists, and professionals in drug development, this document elucidates the structural features of the molecule through a detailed examination of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. The interpretation of this data is grounded in fundamental principles of spectroscopy and supported by established methodologies.

Introduction

4-(2-Cyclopropoxyethoxy)phenol, with the molecular formula $C_{11}H_{14}O_3$ and a molecular weight of 194.23 g/mol [1], is a bifunctional organic compound featuring a phenol ring and a cyclopropoxyethoxy side chain. The precise characterization of its chemical structure is paramount for its application in the synthesis of active pharmaceutical ingredients (APIs). Spectroscopic techniques are indispensable tools for this purpose, each providing a unique piece of the structural puzzle. This guide will present and interpret the predicted spectroscopic data for this compound, offering a comprehensive reference for its identification and quality control.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule. For **4-(2-Cyclopropoxyethoxy)phenol**, both ^1H and ^{13}C NMR spectra provide critical information about the electronic environment of each atom.

^1H NMR (Proton NMR) Spectroscopy

The predicted ^1H NMR spectrum of **4-(2-Cyclopropoxyethoxy)phenol** reveals distinct signals corresponding to the aromatic, ethoxy, and cyclopropyl protons. The chemical shifts (δ) are influenced by the electron-withdrawing effect of the oxygen atoms and the anisotropic effect of the aromatic ring.

Table 1: Predicted ^1H NMR Data for **4-(2-Cyclopropoxyethoxy)phenol**

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~6.8	d	2H	Ar-H (ortho to -OH)
~6.7	d	2H	Ar-H (ortho to -O)
~4.8	s	1H	Ar-OH
~4.0	t	2H	-O-CH ₂ -CH ₂ -O-
~3.8	t	2H	-O-CH ₂ -CH ₂ -O-
~3.4	m	1H	Cyclopropyl CH
~0.5	m	4H	Cyclopropyl CH ₂

Interpretation of ^1H NMR Spectrum:

The aromatic region is expected to show a characteristic AA'BB' splitting pattern for the para-substituted benzene ring. The two doublets around 6.8 and 6.7 ppm correspond to the aromatic protons. The phenolic hydroxyl proton appears as a singlet around 4.8 ppm; its chemical shift can be concentration and solvent dependent. The two triplets at approximately 4.0 and 3.8 ppm are assigned to the methylene protons of the ethoxy bridge, showing coupling to each other. The cyclopropyl group protons exhibit more complex signals, with the methine proton

appearing as a multiplet around 3.4 ppm and the methylene protons as a multiplet at higher field, around 0.5 ppm, due to their shielded environment.

¹³C NMR (Carbon-13 NMR) Spectroscopy

The predicted ¹³C NMR spectrum provides information on the number and types of carbon atoms in the molecule.

Table 2: Predicted ¹³C NMR Data for 4-(2-Cyclopropoxyethoxy)phenol

Chemical Shift (ppm)	Assignment
~152	Ar-C (C-OH)
~150	Ar-C (C-O)
~116	Ar-CH (ortho to -OH)
~115	Ar-CH (ortho to -O)
~70	-O-CH ₂ -CH ₂ -O-
~68	-O-CH ₂ -CH ₂ -O-
~55	Cyclopropyl CH
~3	Cyclopropyl CH ₂

Interpretation of ¹³C NMR Spectrum:

The downfield signals at approximately 152 and 150 ppm are attributed to the quaternary aromatic carbons directly attached to the oxygen atoms. The signals for the protonated aromatic carbons appear around 115-116 ppm. The two carbons of the ethoxy bridge are observed at approximately 70 and 68 ppm. The cyclopropyl methine carbon is expected around 55 ppm, while the methylene carbons are significantly shielded and appear upfield at around 3 ppm.

Experimental Protocol for NMR Spectroscopy:

A standard protocol for acquiring high-quality NMR spectra involves the following steps:

- **Sample Preparation:** Dissolve 5-25 mg of the compound in approximately 0.6-0.7 mL of a deuterated solvent (e.g., CDCl_3 , DMSO-d_6).^[2]^[3] Ensure the sample is fully dissolved to create a homogenous solution.
- **Filtration:** Filter the solution through a glass wool plug in a Pasteur pipette directly into a clean, dry 5 mm NMR tube to remove any particulate matter.^[2]
- **Instrumentation:** Place the NMR tube in the spectrometer's probe.
- **Data Acquisition:** The spectrometer is locked onto the deuterium signal of the solvent. The magnetic field is then shimmed to maximize homogeneity.^[3] Standard pulse sequences are used to acquire the ^1H and ^{13}C NMR spectra.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Table 3: Predicted IR Absorption Bands for **4-(2-Cyclopropoxyethoxy)phenol**

Wavenumber (cm^{-1})	Intensity	Assignment
~3350	Broad, Strong	O-H stretch (phenolic)
~3050	Medium	C-H stretch (aromatic)
~2950-2850	Medium	C-H stretch (aliphatic)
~1600, ~1500	Strong	C=C stretch (aromatic ring)
~1230	Strong	C-O stretch (aryl ether)
~1120	Strong	C-O stretch (alkyl ether)
~1050	Medium	C-O stretch (cyclopropyl ether)
~830	Strong	C-H bend (para-substituted aromatic)

Interpretation of IR Spectrum:

The most prominent feature in the IR spectrum is a broad and strong absorption band around 3350 cm^{-1} , characteristic of the hydrogen-bonded O-H stretching vibration of the phenolic group. The aromatic C-H stretching vibrations appear around 3050 cm^{-1} , while the aliphatic C-H stretches of the ethoxy and cyclopropyl groups are observed in the $2950\text{--}2850\text{ cm}^{-1}$ region. The presence of the aromatic ring is confirmed by the strong C=C stretching absorptions at approximately 1600 and 1500 cm^{-1} . The strong bands around 1230 cm^{-1} and 1120 cm^{-1} are assigned to the C-O stretching vibrations of the aryl and alkyl ethers, respectively. The out-of-plane C-H bending vibration for a para-substituted aromatic ring is expected around 830 cm^{-1} .

Experimental Protocol for FTIR Spectroscopy:

A common method for analyzing a solid sample using a Fourier Transform Infrared (FTIR) spectrometer is as follows:

- **Sample Preparation:** Prepare a KBr pellet by grinding a small amount of the sample (1-2 mg) with about 200 mg of dry KBr powder.^[4] Alternatively, for a thin film measurement, dissolve the sample in a volatile solvent and deposit it onto a salt plate (e.g., NaCl or KBr).
- **Background Spectrum:** A background spectrum of the empty sample compartment or the pure KBr pellet is recorded.^[5]
- **Sample Spectrum:** The sample is placed in the IR beam path, and the spectrum is recorded.
- **Data Processing:** The background spectrum is automatically subtracted from the sample spectrum to yield the final IR spectrum of the compound.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in confirming its identity and structure.

Table 4: Predicted Mass Spectrometry Data for **4-(2-Cyclopropoxyethoxy)phenol**

m/z	Relative Intensity	Assignment
194	High	$[M]^+$ (Molecular Ion)
124	Moderate	$[M - C_4H_6O]^+$
110	High	$[C_6H_5O-CH_2]^+$
95	Moderate	$[C_6H_5O]^+$
77	Moderate	$[C_6H_5]^+$
57	High	$[C_4H_9]^+$ (from cyclopropoxy fragmentation)

Interpretation of Mass Spectrum:

The mass spectrum is expected to show a prominent molecular ion peak $[M]^+$ at m/z 194, corresponding to the molecular weight of the compound.^[1] A key fragmentation pathway would involve the cleavage of the ethoxy side chain. Loss of a cyclopropoxy radical would lead to a fragment at m/z 124. Another significant fragmentation would be the cleavage of the C-O bond of the ethoxy group, resulting in a fragment at m/z 110. Further fragmentation of the aromatic portion could lead to ions at m/z 95 and 77. A base peak at m/z 57, corresponding to the cyclopropylmethyl cation, is also plausible.

Experimental Protocol for Mass Spectrometry:

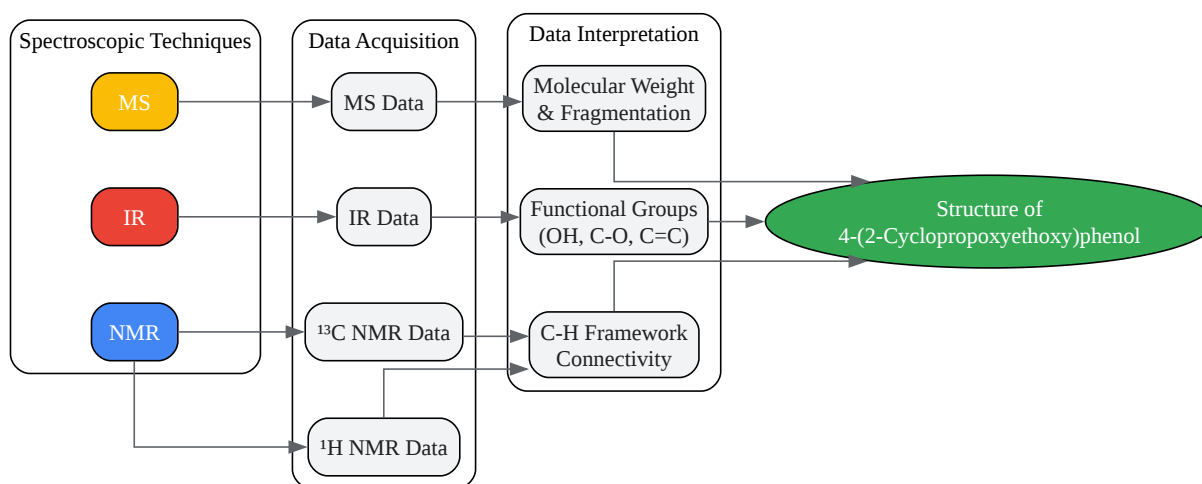
A general procedure for obtaining a mass spectrum using a technique like gas chromatography-mass spectrometry (GC-MS) is:

- **Sample Preparation:** A dilute solution of the sample is prepared in a suitable volatile solvent.
- **Injection:** A small volume of the solution is injected into the gas chromatograph, where the compound is vaporized and separated from the solvent.
- **Ionization:** The separated compound enters the mass spectrometer's ion source, where it is ionized, typically by electron impact (EI).

- Mass Analysis: The resulting ions are accelerated and separated based on their mass-to-charge ratio by a mass analyzer.
- Detection: The separated ions are detected, and a mass spectrum is generated.

Structural Elucidation Workflow

The following diagram illustrates the logical workflow for the spectroscopic analysis of **4-(2-Cyclopropoxyethoxy)phenol**, integrating the data from each technique for a comprehensive structural confirmation.



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Caption: Workflow for Structural Elucidation.

This diagram shows how data from NMR, IR, and MS are individually interpreted to reveal the C-H framework, functional groups, and molecular weight, all of which converge to confirm the final chemical structure of the target molecule.

Conclusion

The combined application of NMR, IR, and Mass Spectrometry provides a robust and comprehensive characterization of **4-(2-Cyclopropoxyethoxy)phenol**. The predicted data presented in this guide serves as a valuable reference for scientists and researchers involved in the synthesis, quality control, and application of this important pharmaceutical intermediate. The detailed interpretation of the spectroscopic features, along with the outlined experimental protocols, ensures a thorough understanding of the molecule's structural identity.

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